

thietan-3-ol CAS number and chemical identifiers

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Compound of Interest

Compound Name: **thietan-3-ol**

Cat. No.: **B1346918**

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Thietan-3-ol: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **thietan-3-ol**, a heterocyclic compound of increasing interest in medicinal chemistry and drug discovery. This document details its chemical identity, physicochemical properties, and key experimental protocols for its synthesis and modification. Furthermore, it explores the strategic application of the **thietan-3-ol** motif as a bioisosteric replacement for carboxylic acids, a crucial strategy in the development of novel therapeutics, particularly for central nervous system (CNS) disorders.

Core Chemical Identifiers and Properties

Thietan-3-ol is a saturated four-membered heterocyclic compound containing a sulfur atom and a hydroxyl group. Its unique structural and electronic properties make it a valuable building block in organic synthesis.

Table 1: Chemical Identifiers for **Thietan-3-ol**

Identifier	Value
CAS Number	10304-16-2 [1] [2]
IUPAC Name	thietan-3-ol [1]
Synonyms	3-Thietanol, 3-Hydroxythietane [1] [2]
Molecular Formula	C ₃ H ₆ OS [1]
Molecular Weight	90.14 g/mol
InChI	InChI=1S/C3H6OS/c4-3-1-5-2-3/h3-4H,1-2H2 [1]
InChIKey	YCGJWFCBFZPGJK-UHFFFAOYSA-N [1]
Canonical SMILES	C1C(CS1)O [1]

Table 2: Physicochemical Data for **Thietan-3-ol**

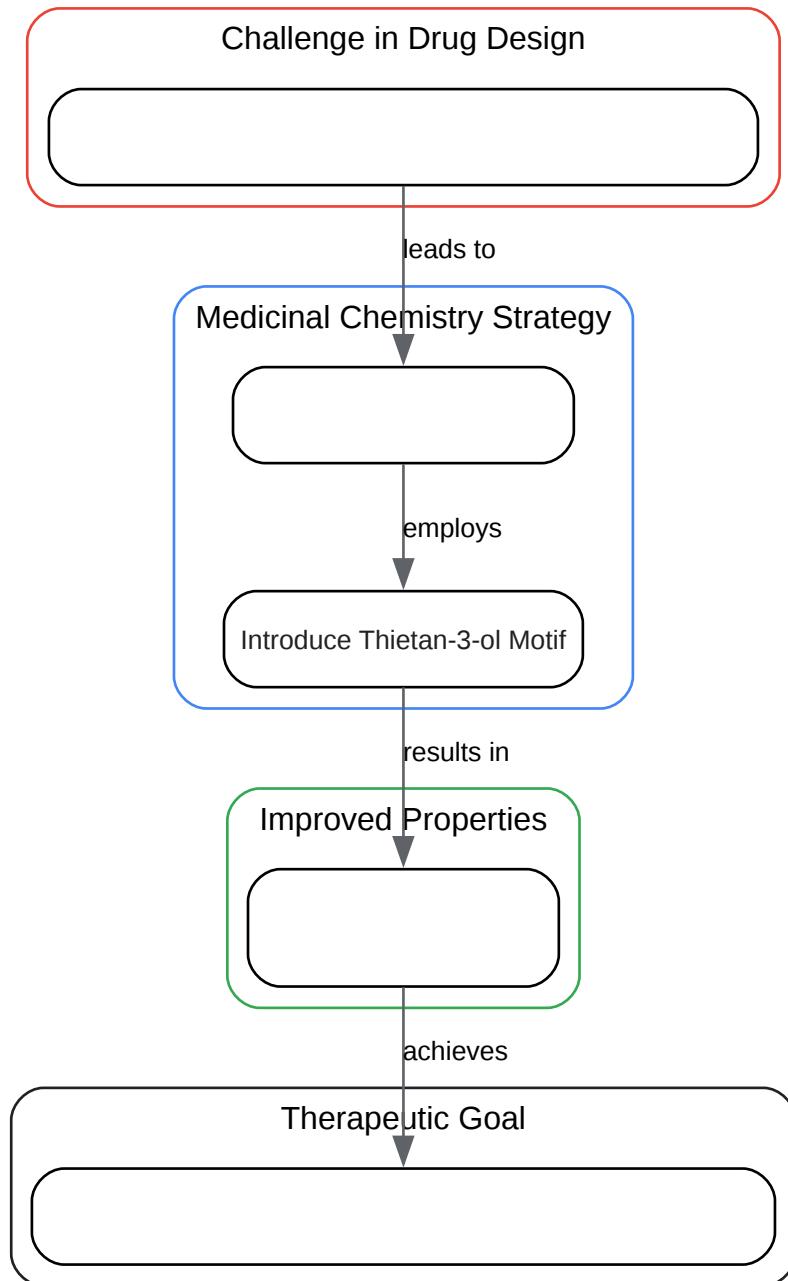
Property	Value
Boiling Point	143.04 °C (Estimated) [2]
Density	1.336 g/cm ³ [3]
Solubility	72 g/L in water at 25 °C
pKa	13.55 ± 0.20 (Predicted)
Physical Form	Liquid

Strategic Application in Drug Discovery: A Bioisostere for Carboxylic Acids

A significant application of **thietan-3-ol** in medicinal chemistry is its use as a bioisostere for the carboxylic acid functional group.[\[4\]](#) This strategy is often employed to modulate the physicochemical properties of a drug candidate, such as lipophilicity and permeability, which are critical for its pharmacokinetic profile, especially for drugs targeting the central nervous system.[\[4\]](#)[\[5\]](#) The replacement of a carboxylic acid with a **thietan-3-ol** moiety can lead to a

reduction in acidity and an increase in permeability, potentially improving brain penetration.[\[5\]](#) [\[6\]](#)

Logical Workflow: Thietan-3-ol as a Carboxylic Acid Bioisostere



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Caption: Logical workflow illustrating the use of **thietan-3-ol** as a bioisostere.

Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **thietan-3-ol** are crucial for its application in research. The following protocols are based on established literature procedures.

Synthesis of Thietan-3-ol from Thietan-3-one

This protocol describes the reduction of thietan-3-one to **thietan-3-ol** using sodium borohydride.^[7]

Materials:

- Thietan-3-one
- Dichloromethane (DCM)
- Methanol (MeOH)
- Sodium borohydride (NaBH₄)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Rotary evaporator

Procedure:

- Dissolve thietan-3-one (1.00 g, 11.35 mmol) in a mixture of dichloromethane (8 mL) and methanol (2 mL) in a round-bottom flask with a magnetic stir bar.^[7]
- Cool the solution to 0-5 °C using an ice bath.^[7]
- Slowly add sodium borohydride (1.28 g, 34.00 mmol) in portions to the stirred solution.^[7]

- Remove the ice bath and allow the reaction mixture to stir at 25-30 °C for 5 hours.[7]
- Upon completion of the reaction, filter the mixture.[7]
- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield **thietan-3-ol** as a colorless oil.[7]

Oxidation of Thietan-3-ol to 3-Hydroxythietane 1,1-dioxide

This protocol details the oxidation of **thietan-3-ol** to its corresponding sulfone using hydrogen peroxide.[3]

Materials:

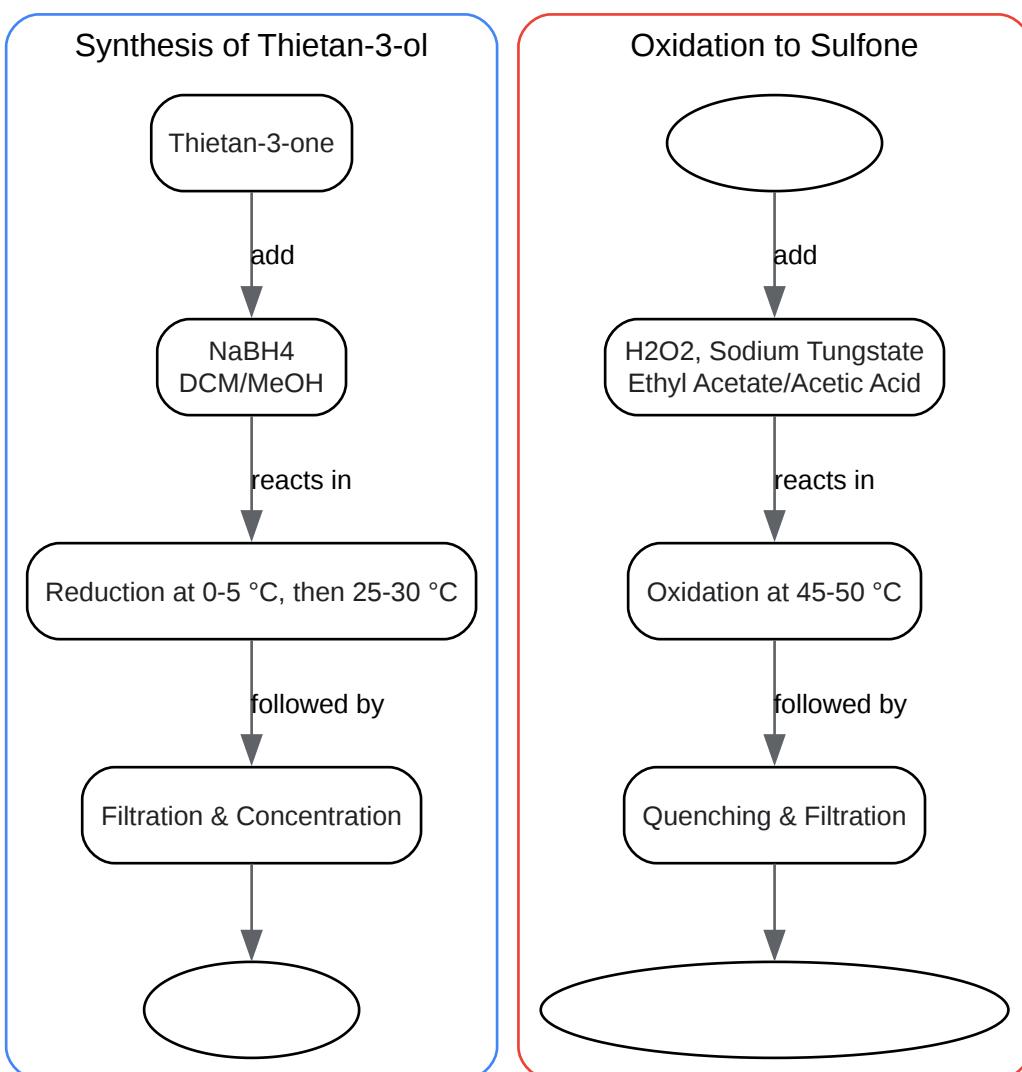
- **Thietan-3-ol**
- Ethyl acetate
- Acetic acid
- Sodium tungstate
- Aqueous hydrogen peroxide (H₂O₂, 48% w/w)
- Sodium hydrogen sulfite
- Reaction vessel with heating and stirring capabilities

Procedure:

- Prepare a mixture of ethyl acetate (600 mL), acetic acid (400 mL), **thietan-3-ol** (200.0 g), and sodium tungstate (2.0 g) in a suitable reaction vessel.[3]
- Heat the mixture to 45-50 °C with stirring.[3]
- Add aqueous hydrogen peroxide (316.0 g, 48% w/w) to the reaction mixture over a period of 4 hours.[3]

- After the addition is complete, cool the reaction mixture to 25-30 °C.[3]
- Quench the reaction by the addition of sodium hydrogen sulfite.[3]
- Filter the mixture. The resulting product, 3-hydroxythietane 1,1-dioxide, can be further purified by crystallization.[3]

Experimental Workflow: Synthesis and Oxidation of Thietan-3-ol



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Caption: Workflow for the synthesis of **thietan-3-ol** and its subsequent oxidation.

Safety and Handling

Thietan-3-ol is harmful if swallowed, in contact with skin, or if inhaled.^[1] It causes skin and serious eye irritation and may cause respiratory irritation.^[1] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.^[8] Work should be conducted in a well-ventilated area or a chemical fume hood.^[8] Store in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents.^[8]

This guide serves as a foundational resource for researchers working with **thietan-3-ol**. For more specific applications and advanced protocols, consulting the primary literature is recommended.

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